

An In-depth Technical Guide to N-Methoxyacetamide

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Compound of Interest

Compound Name: *N-Methoxyacetamide*

CAS No.: 5806-90-6

Cat. No.: B1266195

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For Researchers, Scientists, and Drug Development Professionals

Abstract

N-Methoxyacetamide (CAS Number: 5806-90-6) is a chemical compound belonging to the class of N-alkoxyamides. This technical guide provides a comprehensive overview of its chemical and physical properties, detailed experimental protocols for its synthesis, and a discussion of its known and potential biological activities. The information is presented to support researchers, scientists, and professionals in the field of drug development in their understanding and utilization of this compound. All quantitative data is summarized in structured tables for ease of reference, and key processes are visualized using workflow diagrams.

Chemical and Physical Properties

N-Methoxyacetamide is a colorless to pale yellow liquid with a mild odor. It is soluble in water and organic solvents.^[1] The fundamental properties of **N-Methoxyacetamide** are summarized in the tables below.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	5806-90-6
Molecular Formula	C ₃ H ₇ NO ₂
Molecular Weight	89.09 g/mol [2]
IUPAC Name	N-methoxyacetamide
Synonyms	Acetamide, N-methoxy-; N-Methoxyethanamide; Hydroxylamine, N-acetyl-O-methyl-; Methyl acetohydroxamate; O-Methylacetohydroxamic acid[1][2]
InChI	InChI=1S/C3H7NO2/c1-3(5)4-6-2/h1-2H3,(H,4,5)
InChIKey	SOZXKDHEWJXRKV-UHFFFAOYSA-N
SMILES	CC(=O)NOC

Table 2: Physical Properties

Property	Value	Source
Appearance	Colorless to pale yellow liquid	[1]
Melting Point	92 °C	[3]
Density	0.986 g/cm ³	[4]
Refractive Index	1.387	[4]
Solubility	Soluble in water and organic solvents	[1]

Safety and Hazard Information

N-Methoxyacetamide is classified as a flammable liquid and may cause skin and respiratory irritation. Appropriate safety precautions should be taken when handling this compound.

Table 3: GHS Hazard Information

Hazard Class	Hazard Statement
Flammable liquids	H226: Flammable liquid and vapor[2]
Skin corrosion/irritation	H315: Causes skin irritation[2]
Serious eye damage/eye irritation	H319: Causes serious eye irritation[2]
Specific target organ toxicity, single exposure; Respiratory tract irritation	H335: May cause respiratory irritation[2]

GHS Pictograms:

 Flame  Exclamation Mark

Experimental Protocols

Synthesis of N-Methoxyacetamide

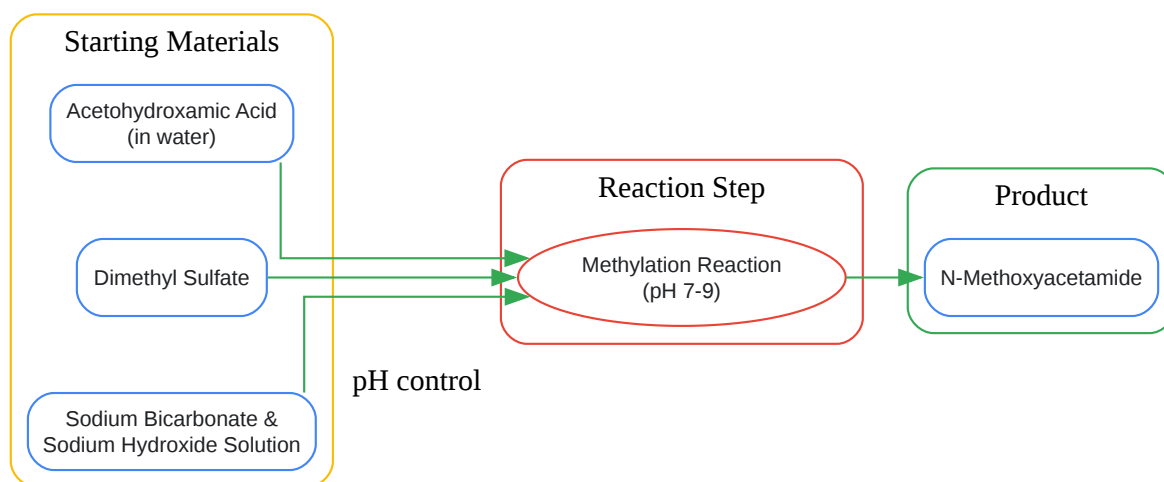
A patented method for the preparation of **N-Methoxyacetamide** involves the methylation of acetohydroxamic acid.

Reaction: Acetohydroxamic acid reacts with dimethyl sulfate in an aqueous solution to yield **N-Methoxyacetamide**. The pH of the reaction is controlled between 7 and 9 using sodium bicarbonate and sodium hydroxide.[5]

Experimental Procedure:

- Prepare an aqueous solution of acetohydroxamic acid.
- In a separate vessel, prepare a mixed aqueous solution of sodium bicarbonate and sodium hydroxide. The molar ratio of sodium bicarbonate to sodium hydroxide should be in the range of 0.03-0.09:1.[5]
- Add the mixed aqueous solution and dimethyl sulfate dropwise to the acetohydroxamic acid solution. The addition of both solutions should be done concurrently.[5]
- Maintain the pH of the reaction mixture between 7 and 9 throughout the addition.[5]

- After the addition is complete, the **N-methoxyacetamide** can be isolated from the reaction mixture.



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Caption: Synthesis workflow for **N-Methoxyacetamide**.

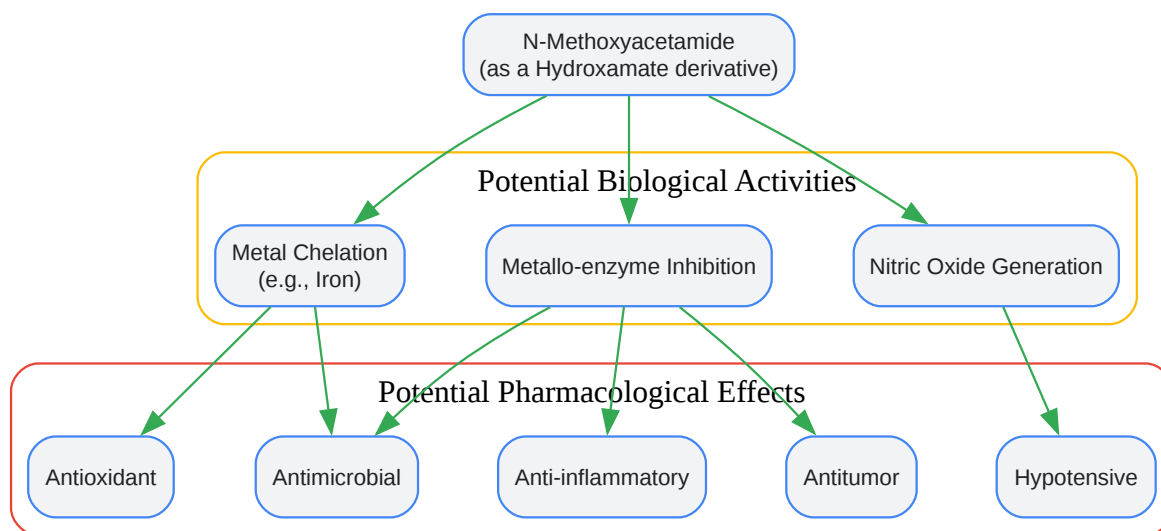
Biological Activity and Potential Applications

Currently, there is limited publicly available information specifically detailing the biological activities of **N-Methoxyacetamide**. However, the broader class of hydroxamates, to which O-methylacetohydroxamic acid (a synonym for **N-Methoxyacetamide**) belongs, is known for a wide range of biological activities.

Hydroxamic acid derivatives are recognized for their ability to chelate metals, particularly iron. This property can lead to antioxidant and antimicrobial effects.^[4] Furthermore, their capacity to inhibit metallo-enzymes gives them a diverse pharmacological profile, including potential antimicrobial, anti-inflammatory, and antitumor activities.^[4] Some hydroxamates can also generate nitric oxide, which may result in hypotensive activity.^[4]

Given these general properties of hydroxamates, **N-Methoxyacetamide** could be a candidate for screening in various biological assays to explore its potential as a therapeutic agent or a

tool for chemical biology research. Its relatively simple structure makes it an attractive starting point for the development of more complex derivatives.



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Caption: Potential biological activities of **N-Methoxyacetamide**.

Conclusion

N-Methoxyacetamide is a small molecule with well-defined chemical and physical properties. While specific data on its biological activity is not extensive, its structural relation to the hydroxamate class of compounds suggests potential for a range of pharmacological effects. The synthesis protocol outlined in this guide provides a clear pathway for its preparation, enabling further investigation by researchers in drug discovery and development. Future studies are warranted to fully elucidate the biological profile of **N-Methoxyacetamide** and its potential as a lead compound or research tool.

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